

Hsp90-Cdc37-IN-3 dose-response curve generation

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Compound of Interest

Compound Name: Hsp90-Cdc37-IN-3

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Application Notes and Protocols

Topic: Generation of a Dose-Response Curve for the Hsp90-Cdc37 Protein-Protein Interaction Inhibitor, **Hsp90-Cdc37-IN-3**

Audience: Researchers, scientists, and drug development professionals.

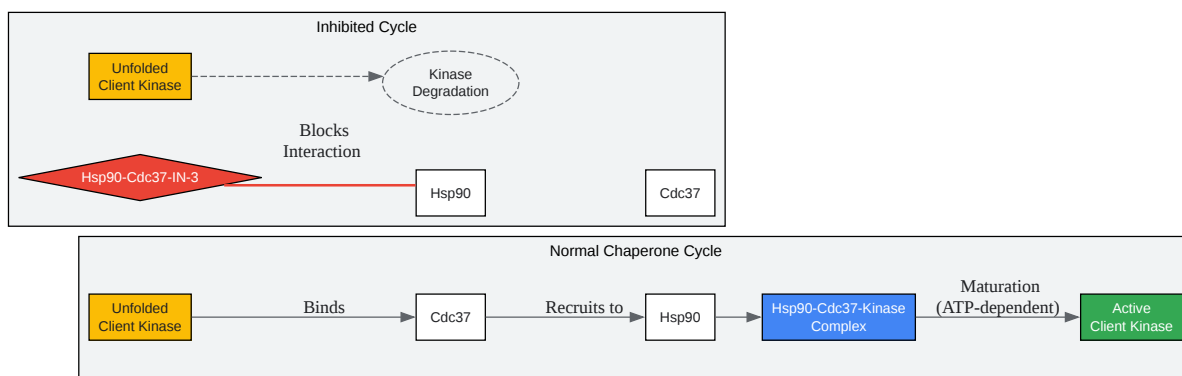
Introduction

The Heat shock protein 90 (Hsp90) is a molecular chaperone essential for the stability and function of numerous client proteins, many of which are critical oncoproteins, including a large portion of the human kinome.[1][2] The co-chaperone Cdc37 (Cell division cycle 37) is responsible for recruiting protein kinase clients to the Hsp90 machinery, making the Hsp90-Cdc37 protein-protein interaction (PPI) a critical node for kinase stability and signaling.[3][4][5] Disrupting this specific interaction presents a promising therapeutic strategy for cancer, as it offers a more selective approach to destabilize oncogenic kinases compared to traditional ATP-competitive Hsp90 inhibitors.[1][3]

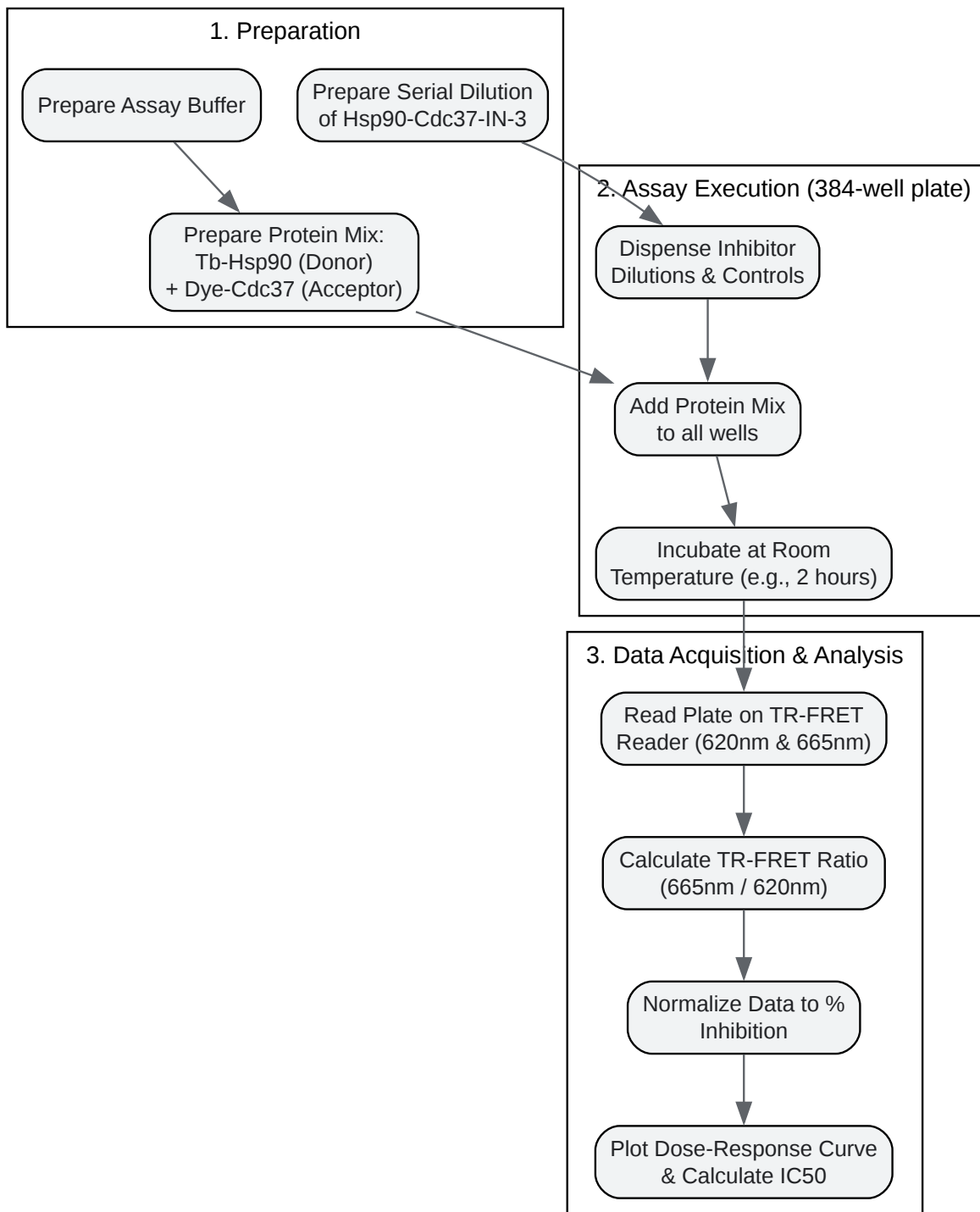
This application note provides a detailed protocol for generating a dose-response curve for a novel small molecule inhibitor, designated **Hsp90-Cdc37-IN-3**, designed to disrupt the Hsp90-Cdc37 interaction. The methodology utilizes a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay, a robust and sensitive proximity-based assay suitable for high-throughput screening and inhibitor characterization.[6][7][8]

Hsp90-Cdc37 Signaling Pathway and Inhibition

The Hsp90 chaperone cycle is a dynamic process involving ATP binding and hydrolysis, which drives conformational changes necessary for client protein maturation.[5] Cdc37 acts as an adaptor, binding to both the client kinase and Hsp90, facilitating the formation of a stable ternary complex.[2][9][10] **Hsp90-Cdc37-IN-3** is hypothesized to bind at the interface of the Hsp90-Cdc37 interaction, preventing complex formation and leading to the subsequent degradation of Hsp90-dependent client kinases.



Dose-Response Curve Generation Workflow

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References

- 1. Targeting the HSP90-CDC37-kinase chaperone cycle: A promising therapeutic strategy for cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. How Hsp90 And Cdc37 lubricate kinase molecular switches - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Disrupting the Hsp90–Cdc37 axis: a selective strategy for targeting oncogenic kinases in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CDC37 - Wikipedia [en.wikipedia.org]
- 5. Cdc37 as a Co-chaperone to Hsp90 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. bpsbioscience.com [bpsbioscience.com]
- 7. Inhibition of Protein-Protein Interactions: Non-Cellular Assay Formats - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. columbiabiosciences.com [columbiabiosciences.com]
- 9. Assembly mechanism of early Hsp90-Cdc37-kinase complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 10. HSP90-CDC37 functions as a chaperone for the oncogenic FGFR3-TACC3 fusion - PubMed [pubmed.ncbi.nlm.nih.gov]
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